

# Spectroscopic Profile of 4-(Methylthio)quinazoline: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Methylthio)quinazoline

Cat. No.: B15071270

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for **4-(Methylthio)quinazoline**, a heterocyclic compound of interest to researchers in medicinal chemistry and drug development. This document compiles available spectroscopic data and outlines the experimental protocols utilized for its characterization, offering a valuable resource for scientists working with this and related quinazoline derivatives.

## Chemical Structure and Properties

Chemical Name: **4-(Methylthio)quinazoline** Molecular Formula:  $C_9H_8N_2S$  Molecular Weight: 176.24 g/mol CAS Number: 13182-59-7[1]

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **4-(Methylthio)quinazoline**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1:  $^1H$  NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data

Chemical Shift ( $\delta$ ) ppm	Assignment
Data not available in search results	

Note: Specific experimental  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for the unsubstituted **4-(Methylthio)quinazoline** were not found in the provided search results. The tables are presented as a template for data inclusion upon availability.

## Fourier-Transform Infrared (FT-IR) Spectroscopy

Table 3: FT-IR Spectroscopic Data

Wavenumber ( $\text{cm}^{-1}$ )	Interpretation
Data not available in search results	

Note: Specific experimental FT-IR data for **4-(Methylthio)quinazoline** were not found in the provided search results. The table is a template for data inclusion.

## Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data

m/z	Interpretation
Data not available in search results	

Note: Specific experimental mass spectrometry data for **4-(Methylthio)quinazoline** were not found in the provided search results. The table is a template for data inclusion.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

Table 5: UV-Vis Spectroscopic Data

$\lambda_{\text{max}}$ (nm)	Solvent
Data not available in search results	

Note: Specific experimental UV-Vis data for **4-(Methylthio)quinazoline** were not found in the provided search results. The table is a template for data inclusion.

## Experimental Protocols

Detailed experimental protocols for the spectroscopic analysis of quinazoline derivatives are described below. These represent general methodologies that are applicable to the characterization of **4-(Methylthio)quinazoline**.

### NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectra are typically recorded on a 400 or 500 MHz spectrometer.<sup>[2]</sup><sup>[3]</sup> Deuterated solvents such as DMSO- $d_6$  or  $CDCl_3$  are commonly used, with tetramethylsilane (TMS) serving as an internal standard for chemical shift referencing.<sup>[4]</sup>

### FT-IR Spectroscopy

Infrared spectra are generally obtained using an FT-IR spectrometer.<sup>[3]</sup> Samples can be prepared as KBr pellets or analyzed as a thin film.

### Mass Spectrometry

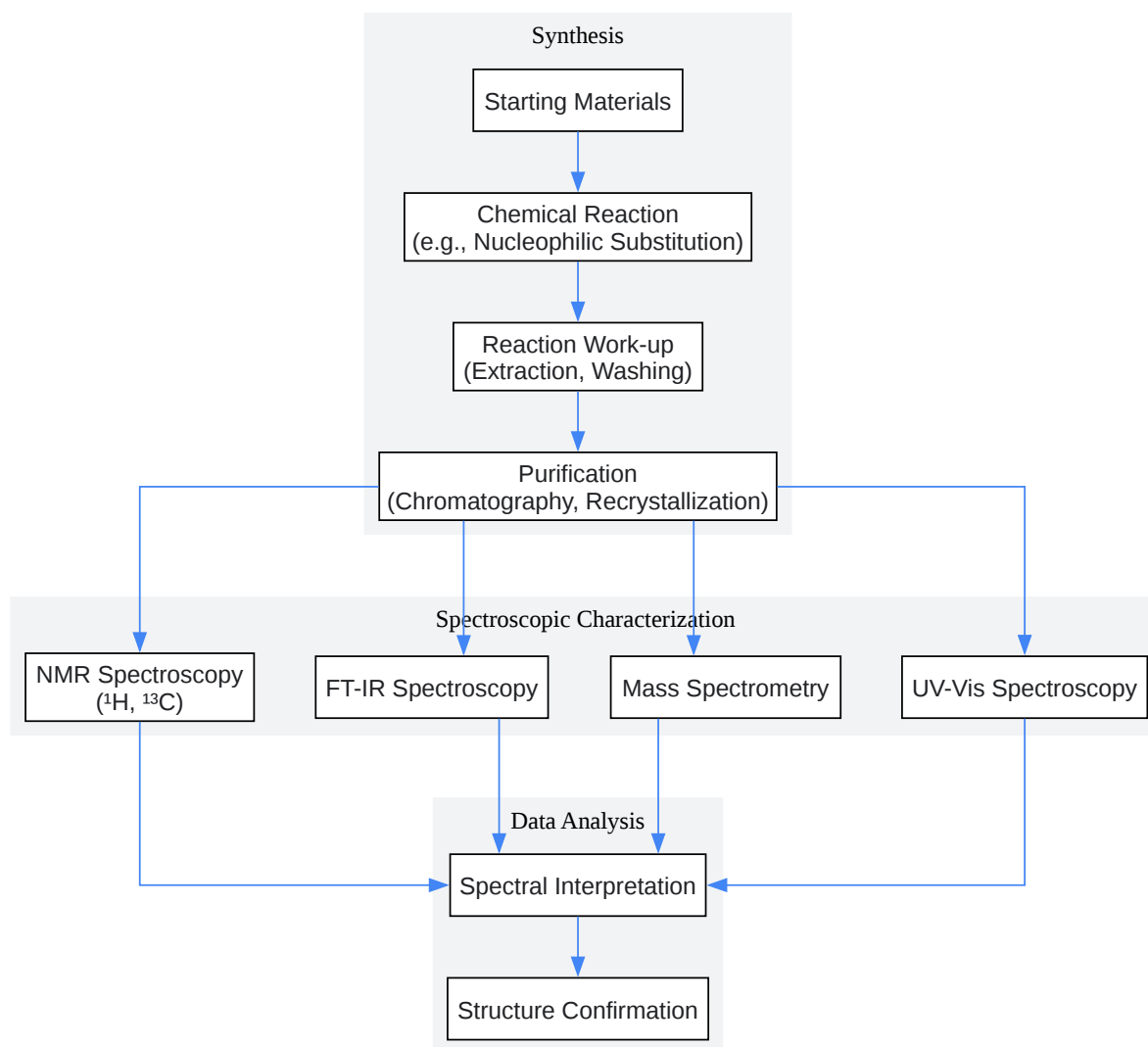
Mass spectra are typically acquired using an electron ionization (EI) source at 70 eV.<sup>[3]</sup> High-resolution mass spectrometry (HRMS) can be employed for accurate mass determination.

### UV-Vis Spectroscopy

UV-Vis absorption spectra are recorded on a spectrophotometer using a suitable solvent, such as acetonitrile or dimethyl sulfoxide (DMSO).<sup>[5]</sup> The concentration of the sample solution is typically in the micromolar range.

## Synthesis and Characterization Workflow

The general workflow for the synthesis and spectroscopic characterization of a quinazoline derivative like **4-(Methylthio)quinazoline** is outlined below. This process ensures the purity and correct structural identification of the target compound.



[Click to download full resolution via product page](#)

Figure 1. General workflow for the synthesis and spectroscopic characterization of **4-(Methylthio)quinazoline**.

This document serves as a foundational guide to the spectroscopic properties of **4-(Methylthio)quinazoline**. Further experimental work is required to populate the data tables with specific, quantitative values for the unsubstituted compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Methylthioquinazoline | C<sub>9</sub>H<sub>8</sub>N<sub>2</sub>S | CID 7160391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis and Spectral Characterization of Novel 2, 3-Disubstituted Quinazolin-4(3H) one Derivatives [article.sapub.org]
- 3. Synthesis of 4-tosyl quinazoline derivatives with the assistance of ultrasound irradiation as a guide to the reaction pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. rsc.org [rsc.org]
- 5. Quinazoline Derivatives Designed as Efflux Pump Inhibitors: Molecular Modeling and Spectroscopic Studies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 4-(Methylthio)quinazoline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15071270#spectroscopic-data-of-4-methylthio-quinazoline]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)